

Application Notes and Protocols: Measuring Calcium Influx in Mast Cells Treated with Repirinast

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Compound of Interest

Compound Name: Repirinast

Cat. No.: B1680522

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Introduction

Mast cells are critical effector cells in allergic and inflammatory responses. Upon activation by allergens, they undergo degranulation, releasing a cascade of inflammatory mediators such as histamine. This process is tightly regulated by intracellular calcium (Ca^{2+}) signaling. An increase in cytosolic Ca^{2+} is a pivotal event, originating from both the release from intracellular stores and influx from the extracellular environment.[1] **Repirinast**, an anti-allergic agent, and its active metabolite, MY-1250, have been shown to inhibit mast cell degranulation by targeting this crucial calcium signaling pathway.[2][3] Specifically, MY-1250 inhibits the initial rise in intracellular Ca^{2+} by affecting the ATP-dependent Ca^{2+} release from intracellular stores.[3]

These application notes provide detailed protocols for measuring calcium influx in mast cells, with a specific focus on evaluating the inhibitory effects of **Repirinast**. The protocols described herein utilize common fluorescent calcium indicators and provide a framework for quantifying the impact of pharmacological agents on mast cell activation.

Data Presentation

The inhibitory effects of **Repirinast**'s active metabolite, MY-1250, on mast cell function are dose-dependent. While direct IC_{50} values for calcium influx inhibition are not readily available in

the public domain, the following table summarizes the dose-dependent inhibition of histamine release, a downstream event critically dependent on calcium influx. This data provides a strong corollary to the inhibition of calcium mobilization.

Compound	Concentration	% Inhibition of Histamine Release	Mast Cell Type	Stimulus	Reference
MY-1250	1×10^{-7} M	~20%	Rat Peritoneal	Antigen	[3]
MY-1250	1×10^{-6} M	~50%	Rat Peritoneal	Antigen	[3]
MY-1250	1×10^{-5} M	~80%	Rat Peritoneal	Antigen	[3]

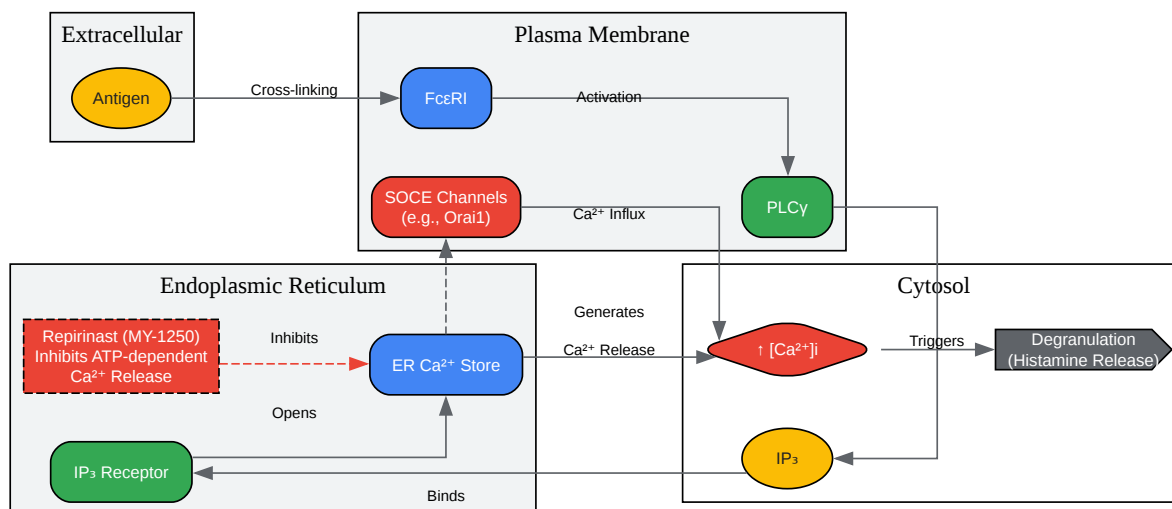
Additionally, MY-1250 has been shown to induce the phosphorylation of a 78-kDa protein in rat mast cells, an effect that is also concentration-dependent and may be related to its inhibitory mechanism.

Compound	IC ₅₀ for 78-kDa Protein Phosphorylation	Mast Cell Type	Reference
MY-1250	2.0×10^{-7} M	Rat Mast Cells	

Signaling Pathways

Antigen-Induced Calcium Signaling in Mast Cells and the Postulated Role of Repirinast

Mast cell activation via the high-affinity IgE receptor (FcεRI) initiates a signaling cascade that leads to a rapid increase in intracellular calcium. This process is crucial for degranulation and the release of inflammatory mediators.

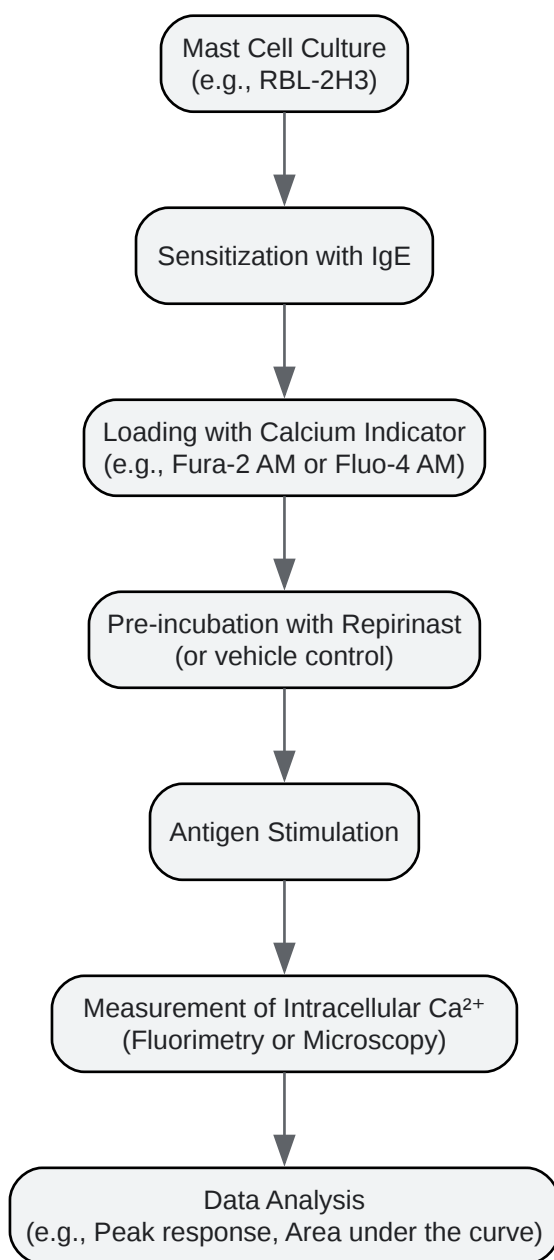


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Caption: Antigen-induced Ca²⁺ signaling in mast cells and the inhibitory site of **Repirinast**.

Experimental Workflow

A typical workflow for assessing the effect of **Repirinast** on calcium influx in mast cells involves cell culture, sensitization, loading with a calcium indicator dye, treatment with the compound, stimulation, and data acquisition and analysis.



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